2-(4-Chlorophenoxy)-2-methylpropanamide: From Lipid Modulation to E3 Ligase Recruitment

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(4-Chlorophenoxy)-2-methylpropanamide*
CAS No.:	*5658-61-7*
Cat. No.:	*B1197446*

Get Quote

Executive Summary

2-(4-Chlorophenoxy)-2-methylpropanamide, historically known as Clofibramide, occupies a unique niche in medicinal chemistry. Originally characterized as a stable amide derivative of the hypolipidemic agent clofibric acid, it has recently re-emerged in the field of Targeted Protein Degradation (TPD). While its classic pharmacological profile is defined by its hydrolysis to a PPAR-

agonist, contemporary research (2024–2026) has identified it as a specific ligand for SYVN1 (Synoviolin), an E3 ubiquitin ligase. This guide analyzes its molecular architecture, synthetic pathways, and its evolving utility as a recruiter handle in PROTAC® (Proteolysis-Targeting Chimera) design.

Part 1: Molecular Architecture & Physicochemical Profile

Chemical Identity

The compound is the primary amide analogue of clofibrate. Unlike its ester counterpart (clofibrate), the amide functionality confers distinct hydrogen-bonding capabilities and hydrolytic stability, altering its pharmacokinetic behavior and binding affinity.

Attribute	Technical Specification
IUPAC Name	2-(4-Chlorophenoxy)-2-methylpropanamide
Common Name	Clofibramide
CAS Registry Number	5658-61-7
Molecular Formula	C H ClNO
Molecular Weight	213.66 g/mol
SMILES	CC(C)(C(=O)N)OC1=CC=C(C=C1)Cl
InChI Key	GLBNTBLOLXXOFK-UHFFFAOYSA-N

Physicochemical Properties

The gem-dimethyl group adjacent to the amide creates a steric shield, influencing both the rate of hydrolysis and the conformation of the phenoxy tail.

© 2026 BenchChem. All rights reserved.

Property	Value / Description	Relevance
Physical State	White to off-white solid	Handling and formulation stability.
Solubility	Low in water; Soluble in DMSO, EtOH, DCM	Requires organic co-solvents for biological assays.
Lipophilicity (LogP)	~1.7 – 2.1 (Predicted)	Moderate membrane permeability; less lipophilic than clofibrate ester.
H-Bond Donors	1 (Amide NH)	Critical for binding site interactions (e.g., SYVN1).
H-Bond Acceptors	2 (Carbonyl O, Ether O)	Facilitates dipole interactions.

Part 2: Synthetic Pathways & Process Chemistry

The synthesis of **2-(4-Chlorophenoxy)-2-methylpropanamide** typically proceeds via the activation of clofibric acid. The steric hindrance of the

-dimethyl group requires potent activation methods to ensure efficient amidation.

Core Synthesis Protocol

Reaction Type: Nucleophilic Acyl Substitution (Ammonolysis)

- Etherification (Precursor Synthesis):
  - Reagents: 4-Chlorophenol + Acetone/Chloroform (Barger-Weiler) or 4-Chlorophenol + 2-Bromo-2-methylpropanoic acid.
  - Conditions: NaOH, Reflux.
  - Product: Clofibric Acid (2-(4-chlorophenoxy)-2-methylpropanoic acid).
- Activation:
  - Reagents: Thionyl Chloride (SOCl

© 2026 BenchChem. All rights reserved.

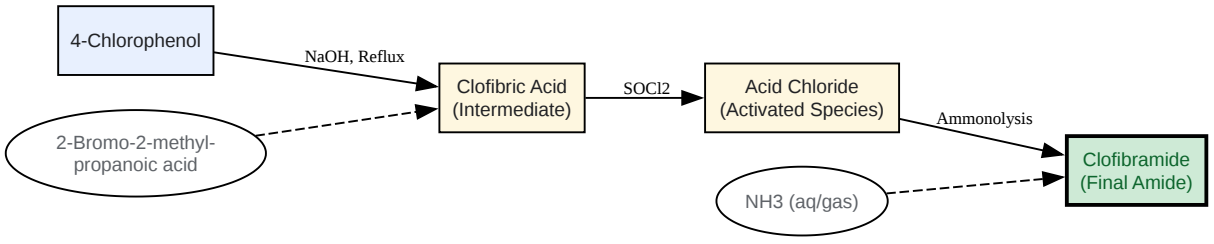
) or Oxalyl Chloride.

- Mechanism:[1][2] Conversion of the carboxylic acid to the acid chloride (2-(4-chlorophenoxy)-2-methylpropanoyl chloride).
- Note: The acid chloride is volatile and moisture-sensitive.

- Amidation:
  - Reagents: Aqueous Ammonia (NH

    OH) or Ammonia gas in Dichloromethane (DCM).
  - Conditions: 0°C to Room Temperature.
  - Purification: Recrystallization from Ethanol/Water.

Visualization of Synthetic Workflow



Click to download full resolution via product page

Figure 1: Step-wise synthetic route from 4-chlorophenol to the target amide via acid chloride activation.

Part 3: Biological Interface & Pharmacodynamics

Classical Pharmacology: Lipid Regulation

Historically, the amide was investigated as a prodrug for Clofibric Acid.

- Mechanism: Upon systemic absorption, hepatic amidases hydrolyze the amide bond.

© 2026 BenchChem. All rights reserved.

- Target: The released acid acts as an agonist for PPAR-

  (Peroxisome Proliferator-Activated Receptor alpha), regulating gene expression involved in lipid metabolism (e.g., LPL induction, ApoC-III suppression).

- Advantage: The amide form reduces gastric irritation compared to the free acid and offers different solubility kinetics than the ethyl ester (Clofibrate).

Emerging Application: Targeted Protein Degradation (TPD)

Recent studies (2024-2026) have pivoted the use of this molecule from a metabolic prodrug to a functional ligand in chemical biology.

- Target Identification: **2-(4-Chlorophenoxy)-2-methylpropanamide** has been identified as a ligand for SYVN1 (Synoviolin), a RING-type E3 ubiquitin ligase resident in the Endoplasmic Reticulum (ER).

- Mechanism of Action:

  - Binding: The amide binds to SYVN1, stabilizing the protein (confirmed via Cellular Thermal Shift Assay - CeTSA).

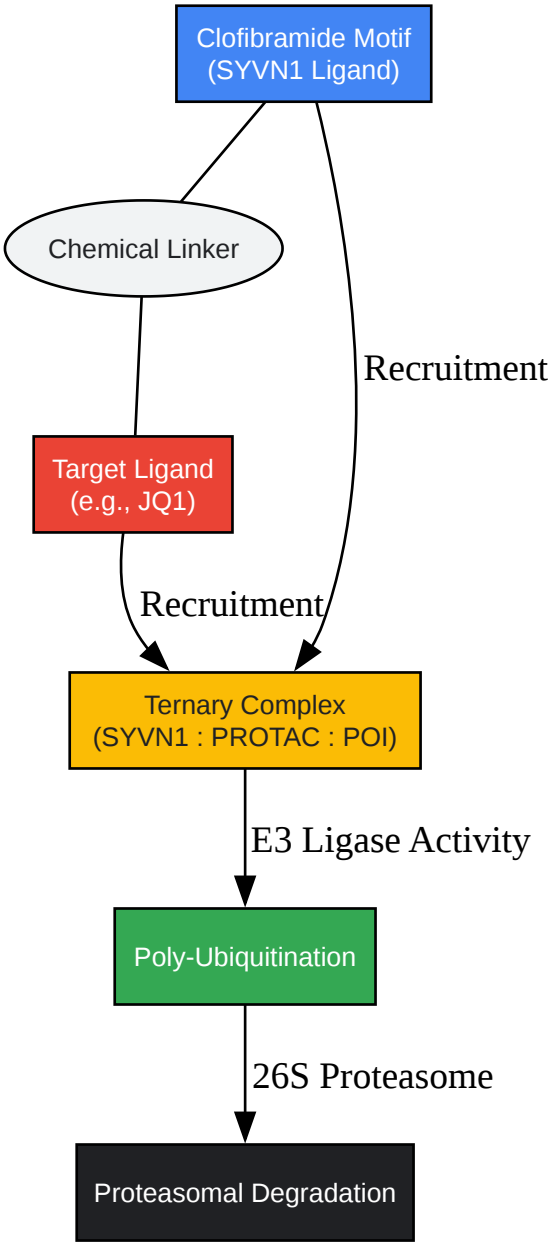
  - Recruitment: When conjugated via a linker to a target protein ligand (e.g., JQ1 for BRD4), it functions as the "warhead" of a PROTAC.

  - Degradation: The chimera brings the target protein (POI) into proximity with SYVN1, triggering polyubiquitination and subsequent proteasomal degradation.

Key Insight: This discovery expands the "toolbox" of E3 ligases available for PROTAC design beyond the standard Cereblon (CRBN) and VHL ligases, offering new avenues for degrading ER-associated or membrane-bound proteins.

Mechanism of Action Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Mechanism of Clofibramide-based PROTACs recruiting SYVN1 for targeted protein degradation.

Part 4: Analytical Characterization

To validate the synthesis and purity of **2-(4-Chlorophenoxy)-2-methylpropanamide**, the following analytical signatures are diagnostic.

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR)

The proton NMR spectrum is distinct due to the symmetry of the para-substituted ring and the isolated methyl protons.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Aromatic (Ortho to Cl)	7.20 – 7.25	Doublet (Hz)	2H	Ar-H (C3, C5)
Aromatic (Ortho to O)	6.85 – 6.90	Doublet (Hz)	2H	Ar-H (C2, C6)
Amide NH	5.50 – 7.50 (Broad)	Singlet (Broad)	1H/2H	-CONH
Methyl Groups	1.45 – 1.55	Singlet	6H	-C(CH) -

Note: The amide protons may appear as two broad singlets or one broad hump depending on solvent and hydrogen bonding.

Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI+).
- Molecular Ion:

  (approx).
- Isotopic Pattern: A characteristic 3:1 ratio for M and M+2 peaks confirms the presence of a single Chlorine atom.

References

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). Compound Summary for CID 15477891: (2R)-2-(4-chlorophenoxy)propanamide. National Library of Medicine. Retrieved from [Link]
- Zhang, X., et al. (2024). Identification of clofibric acid as a SYVN1 ligand for PROTAC development. bioRxiv. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. accessmedicine.mhmedical.com [accessmedicine.mhmedical.com]
- 2. MX2009001929A - 8-hydroxyquinoline compounds and methods thereof. - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-(4-Chlorophenoxy)-2-methylpropanamide: From Lipid Modulation to E3 Ligase Recruitment]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197446/docs#2-4-chlorophenoxy-2-methylpropanamide-from-lipid-modulation-to-e3-ligase-recruitment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.